

Diethyl 3-hydroxyglutarate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diethyl 3-hydroxyglutarate*

CAS No.: 32328-03-3

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This technical guide provides an in-depth overview of **Diethyl 3-hydroxyglutarate**, a chiral molecule with applications in pharmaceutical synthesis and potential as a modulator of key biological pathways. This document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource of its chemical properties, synthesis, biological relevance, and experimental protocols.

Chemical and Physical Properties

Diethyl 3-hydroxyglutarate is a colorless to light yellow liquid. A comprehensive summary of its key physical and chemical properties is presented in Table 1. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₆ O ₅	[1][2]
Molecular Weight	204.22 g/mol	[1][2]
Boiling Point	156-157 °C at 23 mmHg	[3][4]
Density	1.103 g/mL at 25 °C	[3][4]
Refractive Index (n _{20/D})	1.439	[3][4]
Synonyms	Diethyl-β-hydroxyglutarate, 3-Hydroxyglutaric acid diethyl ester, Pentanedioic acid, 3-hydroxy-, diethyl ester	[2][5]

Spectroscopic Data

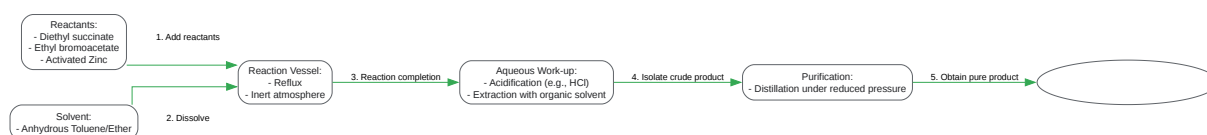
The structural elucidation of **Diethyl 3-hydroxyglutarate** is supported by various spectroscopic techniques. A summary of key spectroscopic data is provided in Table 2.

Spectrum Type	Key Features/Notes	Reference(s)
¹ H NMR	Data available from spectral databases.	[1][6]
¹³ C NMR	Data available from spectral databases.	[1][7][8]
Mass Spectrometry (MS)	Data available from NIST WebBook and other databases.	[1][2]
Infrared (IR) Spectroscopy	Data available from spectral databases.	[1][9]

Synthesis of Diethyl 3-hydroxyglutarate

A common method for the synthesis of β -hydroxy esters like **Diethyl 3-hydroxyglutarate** is the Reformatsky reaction. This reaction involves the condensation of an aldehyde or ketone with an α -halo ester in the presence of metallic zinc.^[10]

Experimental Workflow: Synthesis via Reformatsky Reaction



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Caption: General workflow for the synthesis of **Diethyl 3-hydroxyglutarate**.

General Experimental Protocol: Reformatsky Reaction

Materials:

- Diethyl succinate
- Ethyl bromoacetate
- Activated zinc dust
- Anhydrous toluene or a mixture of benzene and ether
- Iodine (for zinc activation)
- Hydrochloric acid (for work-up)
- Anhydrous magnesium sulfate (for drying)

Procedure:

- **Activation of Zinc:** In a flame-dried, three-necked flask equipped with a reflux condenser, mechanical stirrer, and a dropping funnel, place the required amount of zinc dust. Add a crystal of iodine and gently heat to activate the zinc.
- **Reaction Setup:** To the activated zinc, add anhydrous toluene.
- **Initiation:** A small portion of a mixture of diethyl succinate and ethyl bromoacetate is added to the zinc suspension. The reaction is initiated, which is often indicated by a color change and gentle refluxing.
- **Addition of Reactants:** The remaining mixture of diethyl succinate and ethyl bromoacetate is added dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- **Reaction Completion:** After the addition is complete, the reaction mixture is refluxed for an additional period to ensure complete reaction.
- **Work-up:** The reaction mixture is cooled, and then hydrolyzed by the slow addition of dilute hydrochloric acid. The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., ether).
- **Purification:** The combined organic extracts are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The resulting crude product is then purified by vacuum distillation to yield **Diethyl 3-hydroxyglutarate**.

Biological Significance and Applications

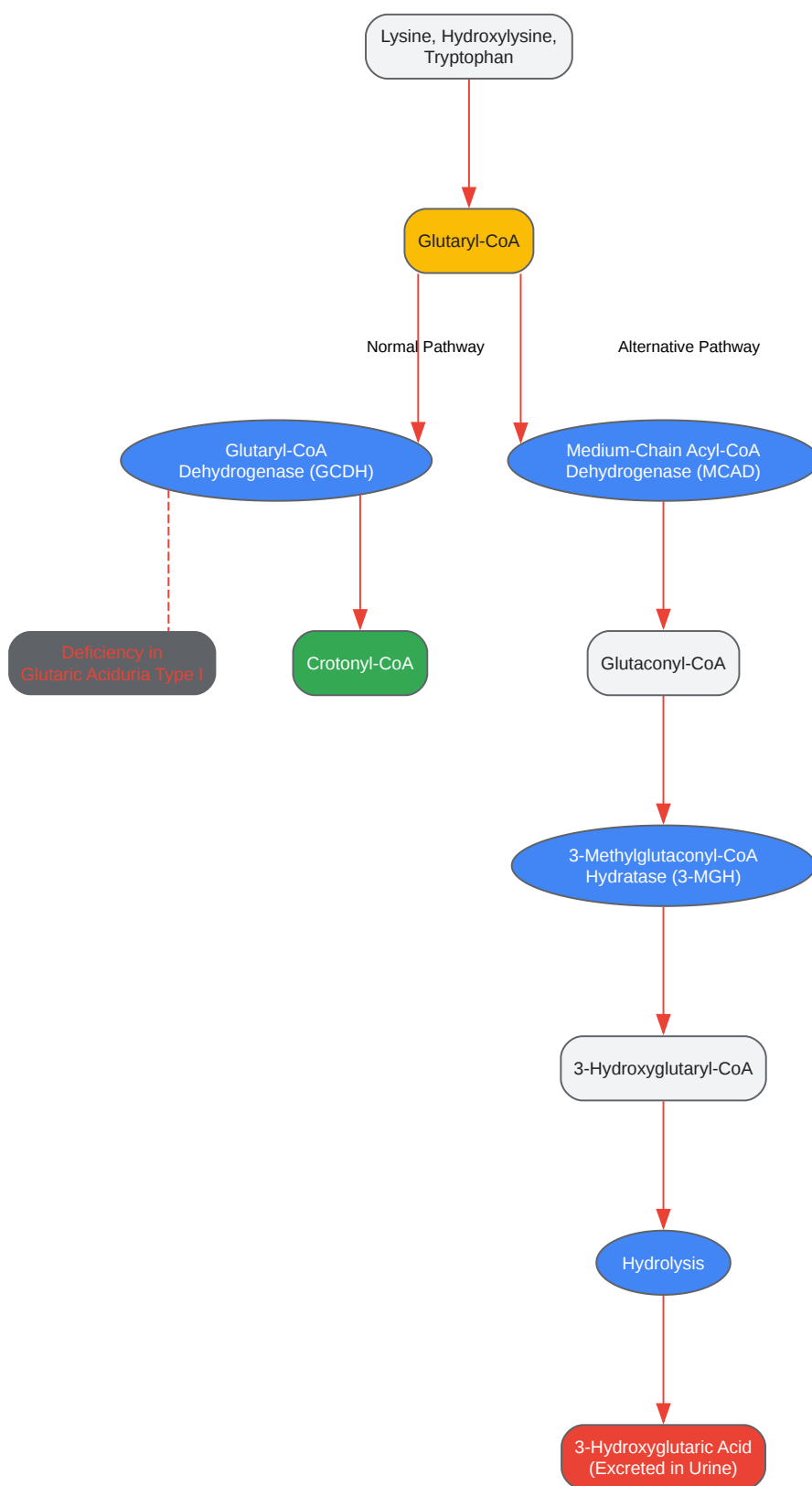
Diethyl 3-hydroxyglutarate is a chiral building block used in the synthesis of various pharmaceutical compounds, most notably statins, which are inhibitors of HMG-CoA reductase and are widely used to lower cholesterol.^[11] The corresponding acid, 3-hydroxyglutaric acid, is a key metabolite in the catabolic pathway of the amino acids lysine, hydroxylysine, and tryptophan.

Role in Metabolic Pathways

Elevated levels of 3-hydroxyglutaric acid in urine are a diagnostic marker for Glutaric Aciduria Type I, a metabolic disorder caused by a deficiency in the enzyme Glutaryl-CoA

dehydrogenase (GCDH). In this condition, the accumulation of glutaryl-CoA leads to its alternative metabolism to 3-hydroxyglutaric acid.

Signaling Pathway: Formation of 3-Hydroxyglutaric Acid in GCDH Deficiency



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Caption: Metabolic pathway of 3-hydroxyglutaric acid formation in GCDH deficiency.

HMG-CoA Reductase Inhibition

Some studies suggest that derivatives of 3-hydroxyglutaric acid can act as inhibitors of HMG-CoA reductase, the rate-limiting enzyme in the cholesterol biosynthesis pathway.^[12] While specific quantitative data for **Diethyl 3-hydroxyglutarate** is not readily available, related compounds have shown inhibitory activity.

Table 3: HMG-CoA Reductase Inhibitory Activity of Related Compounds

Compound	IC ₅₀	Species/System	Reference(s)
3-n-Pentadecyl-3-hydroxyglutaric acid	50 µM	Rat Liver	^[12]
Pravastatin	70.25 nM	In vitro assay	^[13]
Atorvastatin	Varies (ng/mL range)	Plasma matrices	^[14]

Experimental Protocol: HMG-CoA Reductase Inhibition Assay

This protocol outlines a general procedure for assessing the inhibitory activity of compounds like **Diethyl 3-hydroxyglutarate** against HMG-CoA reductase. The assay is based on measuring the decrease in absorbance at 340 nm, corresponding to the oxidation of NADPH.^{[1][7]}

Materials:

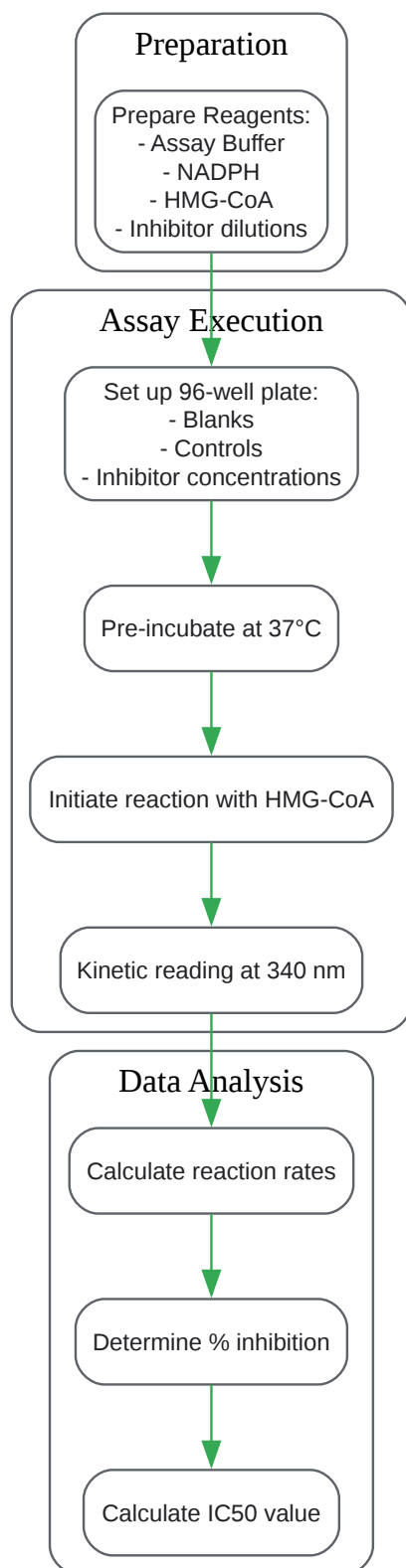
- HMG-CoA Reductase (recombinant)
- HMG-CoA (substrate)
- NADPH (cofactor)
- Test inhibitor (e.g., **Diethyl 3-hydroxyglutarate** dissolved in a suitable solvent like DMSO)
- Assay Buffer (e.g., potassium phosphate buffer, pH 7.4)

- 96-well UV-transparent microplate
- Microplate spectrophotometer

Procedure:

- Reagent Preparation: Prepare working solutions of the assay buffer, NADPH, HMG-CoA, and the test inhibitor at various concentrations.
- Assay Plate Setup:
 - Blank wells: Contain assay buffer and all components except the enzyme.
 - Control wells (no inhibitor): Contain assay buffer, NADPH, HMG-CoA, and the enzyme.
 - Inhibitor wells: Contain assay buffer, NADPH, HMG-CoA, the enzyme, and the test inhibitor at different concentrations.
- Pre-incubation: Add all components except HMG-CoA to the wells and pre-incubate the plate at 37°C for a short period.
- Reaction Initiation: Initiate the reaction by adding the HMG-CoA solution to all wells.
- Kinetic Measurement: Immediately place the plate in the microplate reader and measure the decrease in absorbance at 340 nm over time at 37°C.
- Data Analysis: Calculate the rate of NADPH consumption for each well. The percentage of inhibition is determined by comparing the rates in the inhibitor wells to the control wells. The IC₅₀ value (the concentration of inhibitor that causes 50% inhibition) can be determined by plotting the percent inhibition against the logarithm of the inhibitor concentration.

Experimental Workflow: HMG-CoA Reductase Inhibition Assay



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